

An In-depth Technical Guide to 1-(3-Nitrophenylsulfonyl)pyrrolidine

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Compound of Interest

| | |
|----------------|--------------------------------------|
| Compound Name: | 1-(3-Nitrophenylsulfonyl)pyrrolidine |
| Cat. No.: | B182006 |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(3-Nitrophenylsulfonyl)pyrrolidine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical properties, synthesis, and potential biological significance, presenting available data in a structured format to facilitate research and development efforts.

Compound Identification and Properties

CAS Number: 91619-30-6

1-(3-Nitrophenylsulfonyl)pyrrolidine is a synthetic compound featuring a pyrrolidine ring N-substituted with a 3-nitrophenylsulfonyl group. The presence of the pyrrolidine scaffold, a common motif in many biologically active molecules, and the electron-withdrawing nitrophenylsulfonyl group, suggests its potential as a building block in the synthesis of novel therapeutic agents.^[1]

Table 1: Physicochemical Properties

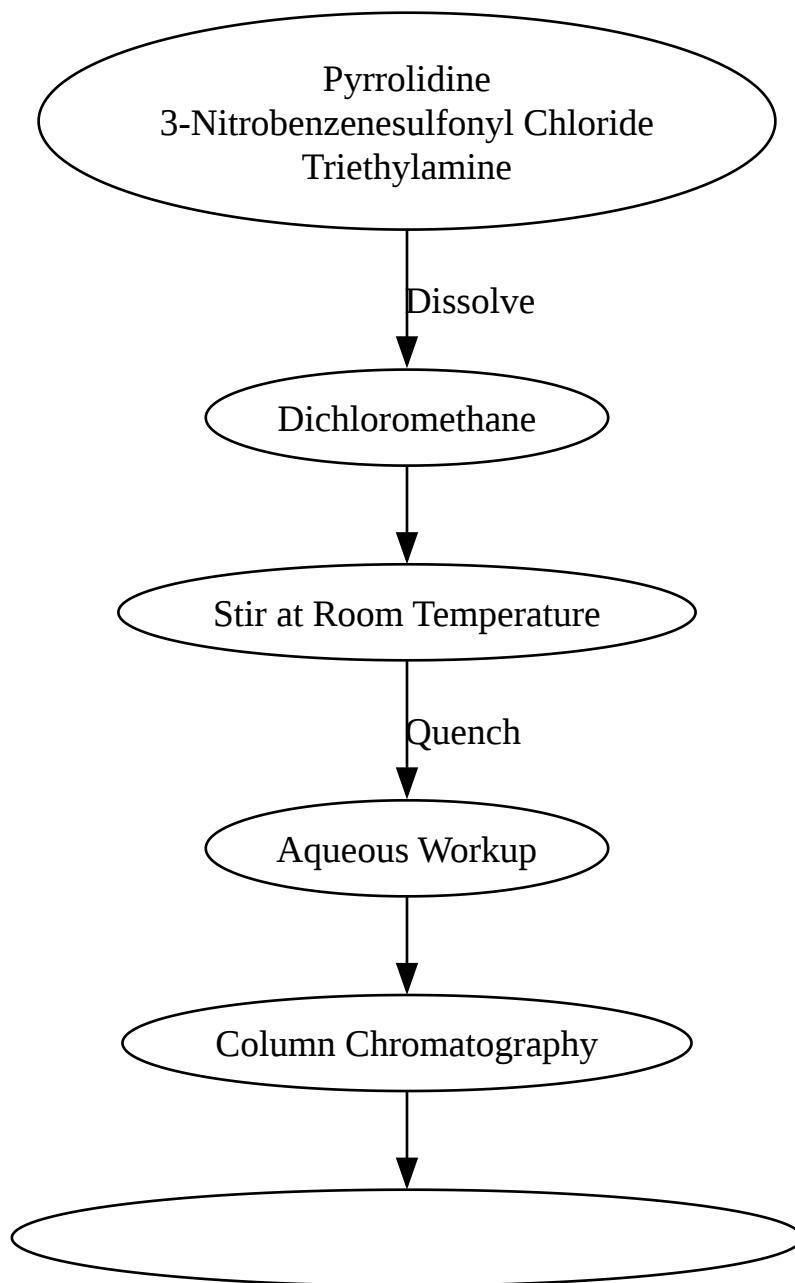
| Property | Value | Source |
|-------------------|--------------------------------|---------|
| Molecular Formula | $C_{10}H_{12}N_2O_4S$ | PubChem |
| Molecular Weight | 256.28 g/mol | PubChem |
| Appearance | Not specified (likely a solid) | - |
| Solubility | Not specified | - |

Synthesis and Characterization

The synthesis of **1-(3-Nitrophenylsulfonyl)pyrrolidine** is typically achieved through the reaction of pyrrolidine with 3-nitrobenzenesulfonyl chloride.^[2] This reaction is a standard nucleophilic substitution at the sulfonyl chloride, where the secondary amine of the pyrrolidine ring acts as the nucleophile.

General Synthesis Protocol

A general method for the synthesis involves the dropwise addition of 3-nitrobenzenesulfonyl chloride to a solution of pyrrolidine in a suitable organic solvent, such as dichloromethane, in the presence of a base like triethylamine.^[2] The base is crucial for scavenging the hydrochloric acid generated during the reaction. The reaction is typically stirred at room temperature.



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Caption: A general workflow for an enzyme inhibition assay.

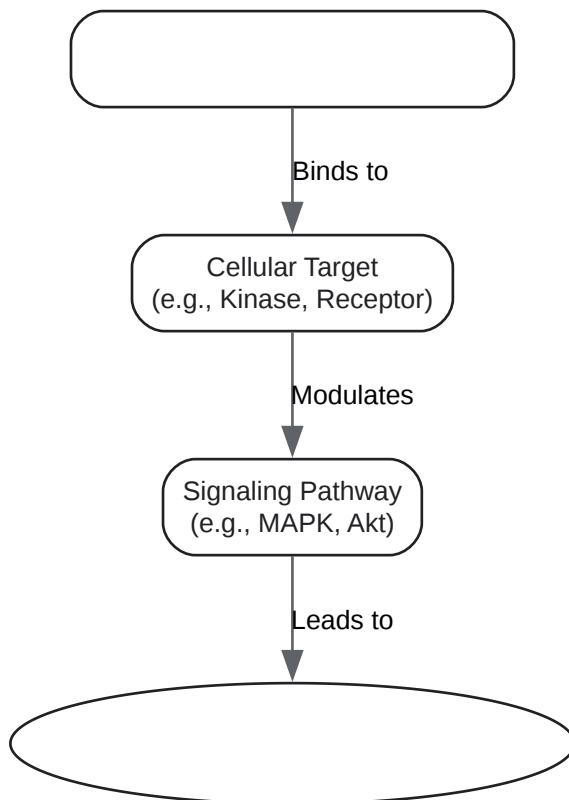
Role in Signaling Pathways

Derivatives of pyrrolidine have been shown to modulate various signaling pathways. For example, some pyrrolidine compounds have been found to affect the MAPK and Akt signaling pathways, which are crucial in inflammation and cancer. [3] While there is no direct evidence for

the involvement of **1-(3-Nitrophenylsulfonyl)pyrrolidine** in specific signaling pathways, this remains a potential avenue for future research.

Hypothetical Signaling Pathway Modulation

Hypothetical Signaling Pathway Modulation



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